

BODIPY TR Methyl Ester: A Technical Guide for Cellular Imaging and Analysis

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Compound of Interest

Compound Name: BODIPY TR methyl ester

Cat. No.: B1147954

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For Researchers, Scientists, and Drug Development Professionals

Introduction

BODIPY TR methyl ester is a lipophilic, red-fluorescent dye belonging to the boron-dipyrromethene (BODIPY) family of fluorophores.[1] Renowned for their exceptional photostability, high fluorescence quantum yields, and sharp emission spectra, BODIPY dyes have become indispensable tools in cellular biology and drug discovery.[2][3] **BODIPY TR methyl ester** readily permeates cell membranes to stain intracellular structures, including the endoplasmic reticulum, Golgi apparatus, and mitochondria, while generally not localizing in the plasma membrane.[4] Its most prominent application is as a vital counterstain in conjunction with Green Fluorescent Protein (GFP) for multi-color imaging, enabling researchers to visualize the cytoarchitectural context of GFP-expressing cells.[5] The significant spectral separation between **BODIPY TR methyl ester** and GFP minimizes fluorescence bleed-through, facilitating clear, dual-channel imaging.[3][6] This guide provides a comprehensive overview of **BODIPY TR methyl ester**, including its physicochemical properties, experimental protocols for its use, and its applications in biological research.

Core Properties and Physicochemical Data

BODIPY TR methyl ester exhibits robust and stable fluorescence across a range of environments. Its spectral characteristics make it an ideal partner for GFP in simultaneous dual-color fluorescence microscopy. Below is a summary of its key quantitative properties.

Property	Value	Reference
Excitation Maximum (λ_{ex})	589 nm	[7]
Emission Maximum (λ_{em})	616 nm	[7]
Molar Extinction Coefficient (ϵ)	69,000 $\text{cm}^{-1}\text{M}^{-1}$	[7]
Fluorescence Quantum Yield (Φ)	0.9	[7]
Molecular Formula	$\text{C}_{22}\text{H}_{17}\text{BF}_2\text{N}_2\text{O}_3\text{S}$	
Molecular Weight	438.26 g/mol	
Solubility	Soluble in DMSO	[8]
Photostability	High	[3][9]

Experimental Protocols

I. Preparation of Stock and Working Solutions

A. Stock Solution (5 mM): To prepare a 5 mM stock solution, dissolve the commercially available solid **BODIPY TR methyl ester** in anhydrous dimethyl sulfoxide (DMSO). For example, dissolve 1 mg of the dye in approximately 456 μL of DMSO. This stock solution should be stored at -20°C , protected from light.[8]

B. Working Solution: The optimal concentration of the working solution is cell-type dependent and should be determined empirically.

- For Cultured Cells: Dilute the 5 mM stock solution to a final concentration of 0.1 μM to 1.0 μM in a suitable buffer, such as Hanks' Balanced Salt Solution (HBSS) containing 10 mM HEPES, pH 7.4.[6]
- For Zebrafish Embryos: A common working solution is 100 μM **BODIPY TR methyl ester** with 2% DMSO in Embryo Rearing Medium (ERM) buffered with 5 mM HEPES (pH 7.2). This can be prepared by diluting the 5 mM stock solution 1:50.[8]

II. Staining Protocol for Live Cultured Cells

- Cell Preparation: Plate cells on glass-bottom dishes or coverslips suitable for fluorescence microscopy and culture until the desired confluency.
- Preparation of Staining Solution: Prepare the working solution of **BODIPY TR methyl ester** at the desired concentration (e.g., 0.1 μM) in pre-warmed culture medium or HBSS.
- Staining: Remove the culture medium from the cells and add the staining solution.
- Incubation: Incubate the cells for 10-30 minutes at 37°C, protected from light.[6]
- Washing: Remove the staining solution and wash the cells two to three times with pre-warmed culture medium or buffer to remove any unbound dye.
- Imaging: The cells are now ready for imaging using a fluorescence microscope equipped with filters appropriate for Texas Red or similar fluorophores. For confocal microscopy, excitation at 561 nm or 568 nm is recommended.[6]

III. Staining Protocol for Zebrafish Embryos

- Embryo Collection: Collect zebrafish embryos at the desired developmental stage.
- Preparation of Staining Solution: Prepare a 100 μM **BODIPY TR methyl ester** staining solution in buffered ERM as described above.[8]
- Staining: Transfer the embryos into the staining solution.
- Incubation: Incubate the embryos for 1 hour at room temperature, protected from light.[8]
- Washing: Transfer the embryos through three successive washes in fresh, buffered ERM to remove excess dye.[8]
- Mounting and Imaging: Mount the stained embryos in an appropriate imaging chamber for live imaging. For time-lapse recordings, embryos may be deyolked and secured to a coverslip.[8]

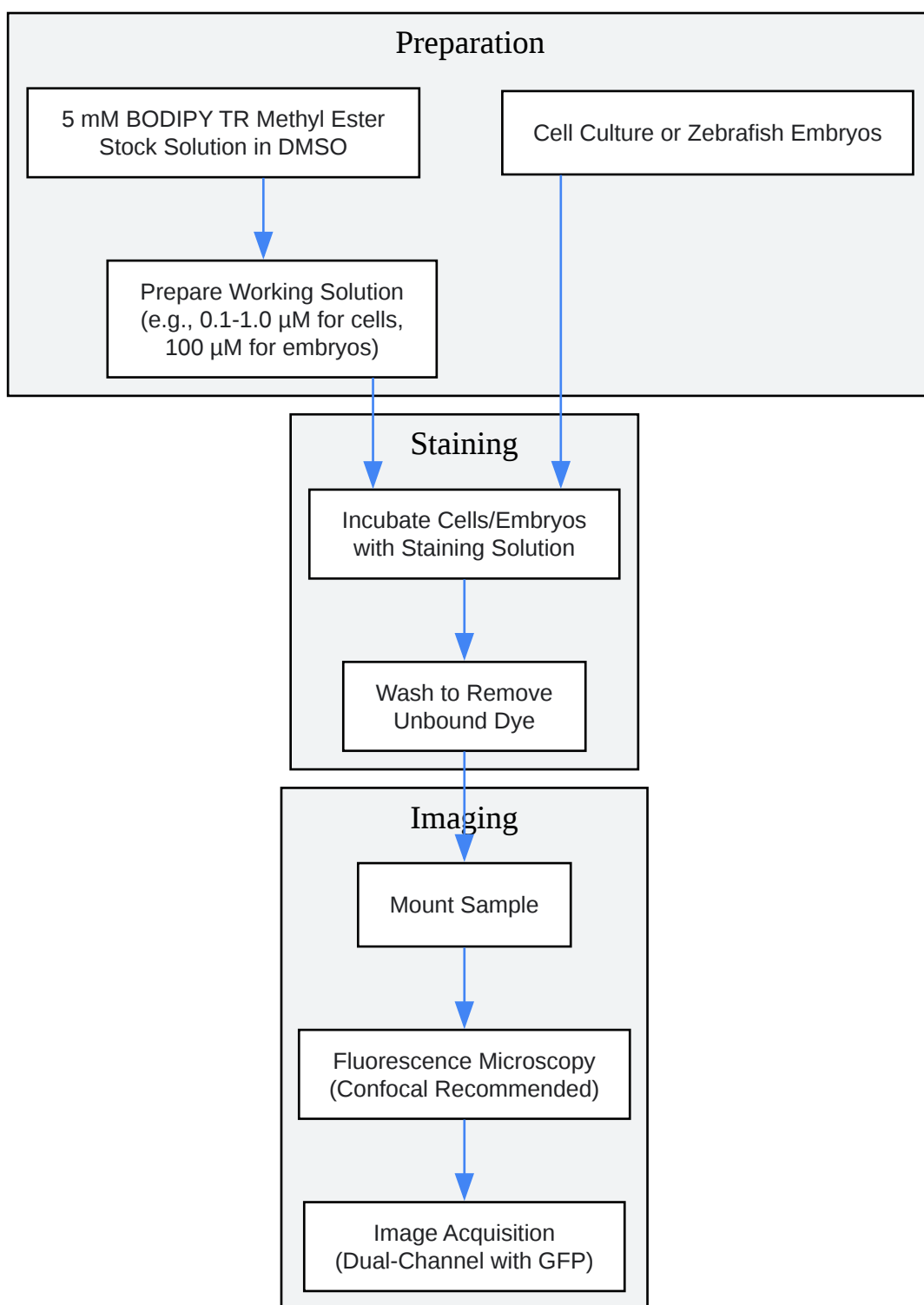
IV. Fixation of Stained Samples

BODIPY TR methyl ester staining is compatible with formaldehyde fixation.[9]

- Staining: Stain live cells or embryos according to the protocols above.
- Fixation: After staining and washing, fix the samples in 4% paraformaldehyde in a suitable buffer (e.g., PBS for cells, buffered ERM for embryos) for 1 hour at 4°C.[8]
- Washing: Wash the fixed samples several times with buffer to remove the fixative.
- Imaging: The fixed samples can now be mounted and imaged. Note that permeabilization with detergents like Triton X-100 may extract the lipophilic dye and is generally not recommended.[6]

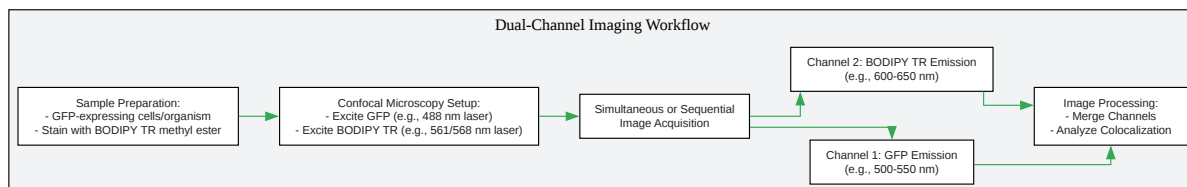
Visualizations: Workflows and Conceptual Diagrams

The following diagrams illustrate the experimental workflow for using **BODIPY TR methyl ester** and its conceptual application in cellular signaling studies.



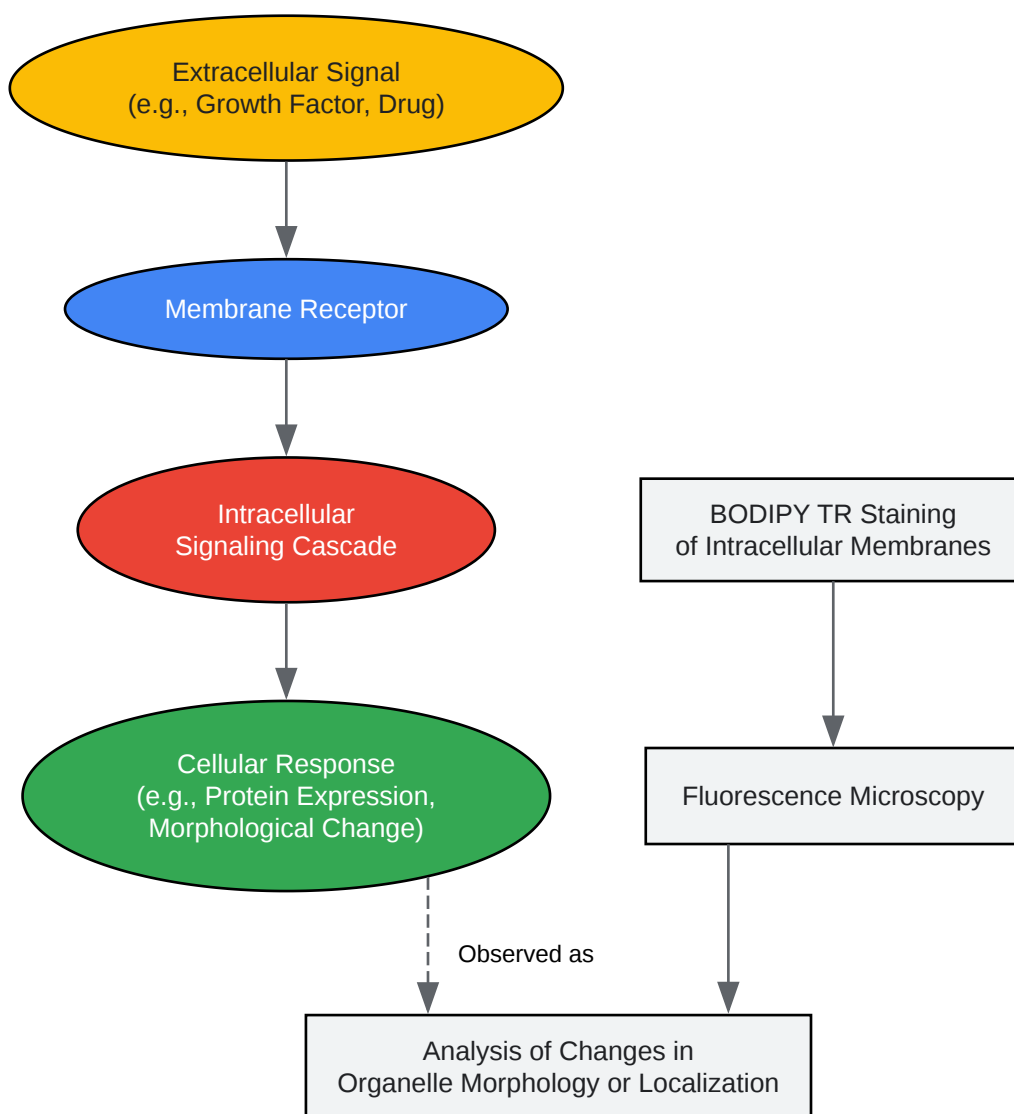
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General experimental workflow for staining with **BODIPY TR methyl ester**.



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Workflow for dual-channel imaging of GFP and **BODIPY TR methyl ester**.



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References

- 1. BODIPY-Based Molecules for Biomedical Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 2. probes.bocsci.com [probes.bocsci.com]

- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Visualizing morphogenesis in transgenic zebrafish embryos using BODIPY TR methyl ester dye as a vital counterstain for GFP - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. documents.thermofisher.com [documents.thermofisher.com]
- 7. BDP TR methyl ester (A270119) | Antibodies.com [antibodies.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. researchgate.net [researchgate.net]
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